

Ammonium Hexadecyl Sulfate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ammonium hexadecyl sulfate

Cat. No.: B15370143

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Abstract

Ammonium hexadecyl sulfate, a cationic surfactant of the alkyl sulfate class, possesses a unique combination of amphiphilic properties that make it a compound of significant interest in various scientific and industrial domains. This technical guide provides an in-depth overview of the chemical and physical properties of **ammonium hexadecyl sulfate**. It includes a detailed summary of its physicochemical data, a comprehensive experimental protocol for its synthesis, and an exploration of its primary mechanism of action as an antimicrobial agent. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and formulation.

Chemical and Physical Properties

Ammonium hexadecyl sulfate, also known as cetyl sulfate ammonium salt, is a quaternary ammonium salt characterized by a 16-carbon alkyl chain. This long hydrophobic tail and a polar sulfate head group attached to an ammonium ion confer its surface-active properties.

General Information

Property	Value	Reference
Chemical Name	Ammonium Hexadecyl Sulfate	[1][2]
Synonyms	Ammonium cetyl sulfate, 1-Hexadecanol, hydrogen sulfate, ammonium salt	[2]
CAS Number	4696-47-3	[1][2]
Molecular Formula	C ₁₆ H ₃₇ NO ₄ S	[1]
Molecular Weight	339.53 g/mol	[1]

Physicochemical Data

Precise experimental data for some physical properties of pure **ammonium hexadecyl sulfate** are not widely available in the literature. The following table includes available data and estimates based on homologous compounds.

Property	Value	Notes	Reference
Appearance	White to off-white powder or crystalline solid.	Based on related compounds.	[3]
Melting Point	Data not available for the pure substance.	For context, cetyltrimethyl ammonium sulfate has a melting point of 195-197 °C.	[4]
Boiling Point	469 °C at 760 mmHg	[1]	
Flash Point	237.5 °C	[1]	
Solubility	Expected to be highly soluble in water and poorly soluble in non-polar organic solvents.	Based on the properties of other alkyl sulfates.	[5]
Critical Micelle Concentration (CMC)	Estimated to be in the range of 0.1 - 1.0 mM.	The CMC of alkyl sulfates decreases with increasing alkyl chain length. Sodium tetradecyl sulfate (C14) has a CMC of approximately 2.1 mM, while hexadecyltrimethylammonium bromide (C16) has a CMC of about 0.9 mM.	[6][7]

Experimental Protocols

Synthesis of Ammonium Hexadecyl Sulfate

The synthesis of **ammonium hexadecyl sulfate** is typically achieved through a two-step process: the sulfation of 1-hexadecanol (cetyl alcohol) followed by neutralization with ammonia.

Materials:

- 1-Hexadecanol (Cetyl alcohol)
- Chlorosulfonic acid
- Dichloromethane (anhydrous)
- Ammonium hydroxide solution (28-30%)
- Diethyl ether
- Sodium bicarbonate
- Anhydrous sodium sulfate
- Standard laboratory glassware (three-neck round-bottom flask, dropping funnel, condenser, magnetic stirrer, ice bath, separatory funnel, Büchner funnel)
- pH indicator paper

Procedure:

Step 1: Sulfation of 1-Hexadecanol to form Hexadecyl Hydrogen Sulfate

- In a three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser with a drying tube, dissolve 1-hexadecanol (1.0 mol) in anhydrous dichloromethane (500 mL).
- Cool the flask in an ice bath to 0-5 °C with continuous stirring.
- Slowly add chlorosulfonic acid (1.1 mol) dropwise from the dropping funnel over a period of 1-2 hours, ensuring the temperature does not exceed 10 °C. Hydrogen chloride gas will be evolved and should be vented to a fume hood or passed through a scrubber.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-3 hours to ensure the reaction goes to completion.

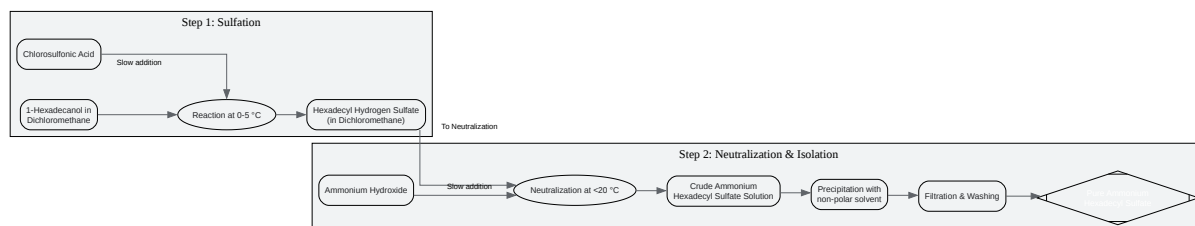
- The reaction progress can be monitored by thin-layer chromatography (TLC).

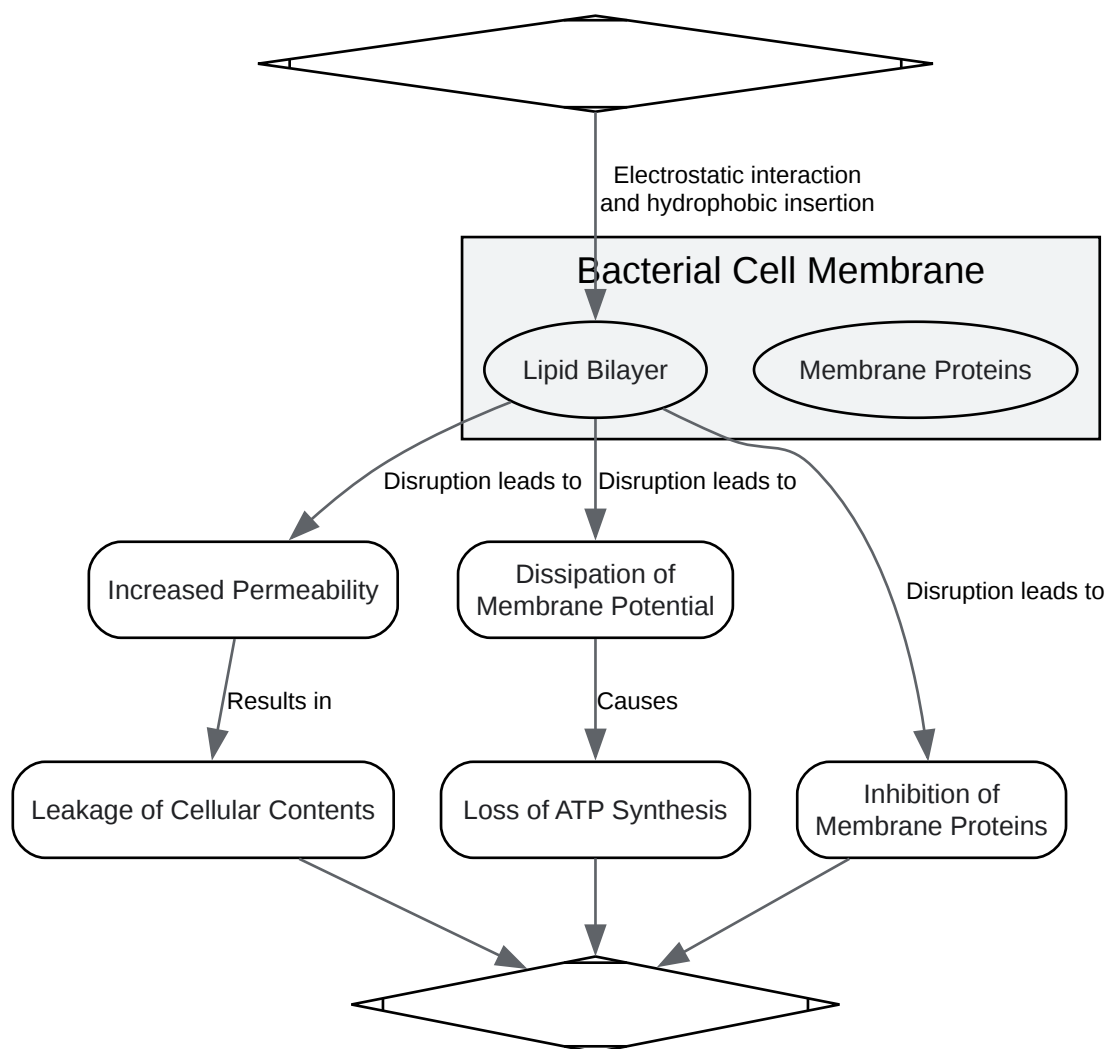
Step 2: Neutralization to form **Ammonium Hexadecyl Sulfate**

- Cool the reaction mixture again in an ice bath.
- Slowly and carefully add ammonium hydroxide solution (28-30%) dropwise with vigorous stirring. This is a highly exothermic reaction, and the temperature should be maintained below 20 °C.
- Continue adding the ammonium hydroxide solution until the pH of the aqueous layer is neutral to slightly basic (pH 7-8), as checked with pH indicator paper.
- Transfer the mixture to a separatory funnel. The product will be in the aqueous layer.
- Separate the aqueous layer and wash the organic layer with a small amount of water. Combine the aqueous fractions.
- The crude product in the aqueous solution can be used as is, or the solid product can be isolated. To isolate the solid, precipitate the product by adding a large volume of a non-polar solvent like diethyl ether or acetone.
- Collect the white precipitate by vacuum filtration using a Büchner funnel.
- Wash the solid with cold diethyl ether to remove any unreacted 1-hexadecanol.
- Dry the resulting white solid under vacuum to yield **ammonium hexadecyl sulfate**.

Purification:

The product can be further purified by recrystallization from an appropriate solvent system, such as an ethanol/water mixture.





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